

# Unveiling Silver-105: A Technical Guide to its Discovery and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silver-105

Cat. No.: B1217868

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This technical guide provides a comprehensive overview of the discovery, history, and nuclear properties of the **Silver-105** ( $^{105}\text{Ag}$ ) isotope. Tailored for researchers, scientists, and professionals in drug development, this document details the seminal experiments that first identified  $^{105}\text{Ag}$ , its decay characteristics, and modern production methods, presenting all quantitative data in structured tables and illustrating key processes with detailed diagrams.

## Discovery and History

The isotope **Silver-105** was first identified in 1939 by R. S. Krishnan and T. E. Banks at the Cavendish Laboratory, University of Cambridge. Their pioneering work involved the bombardment of a silver target with deuterons using a cyclotron. A subsequent, more detailed study by Krishnan was published in 1940 in the Proceedings of the Cambridge Philosophical Society. This research was part of a broader effort in the late 1930s to artificially create new radioactive isotopes, a field that was rapidly advancing with the development of particle accelerators.

The initial discovery was announced in a 1939 publication in the journal Nature. The experimenters utilized the deuteron beam from the cyclotron to induce nuclear reactions in a pure silver foil. The resulting radioactive products were then chemically separated and their properties analyzed to identify the newly formed isotopes.

## Nuclear Properties of Silver-105

**Silver-105** is a proton-rich isotope of silver that undergoes radioactive decay primarily through electron capture, with a half-life of 41.29 days. This relatively long half-life makes it a useful tracer radionuclide for scientific experiments spanning several weeks. The decay product of  $^{105}\text{Ag}$  is the stable isotope Palladium-105 ( $^{105}\text{Pd}$ ).

A metastable isomer, **Silver-105m** ( $^{105\text{m}}\text{Ag}$ ), also exists with a half-life of 7.23 minutes. It decays primarily through isomeric transition to the ground state of  $^{105}\text{Ag}$ , but also exhibits a small percentage of decay via electron capture.

### Summary of Nuclear Data

Property	Value
Atomic Mass	104.906528 u
Half-life	41.29 days
Decay Mode	Electron Capture (EC)
Decay Product	$^{105}\text{Pd}$
Q-value for EC	1347 keV
Spin	1/2-

Metastable State	Half-life	Decay Modes
$^{105\text{m}}\text{Ag}$	7.23 minutes	Isomeric Transition (IT), Electron Capture (EC)

## Experimental Protocols

### Historical Synthesis: Deuteron Bombardment of Silver (Krishnan, 1940)

The first detailed experimental protocol for the production and identification of **Silver-105** was described by R. S. Krishnan in his 1940 publication.

### 1. Target Preparation and Irradiation:

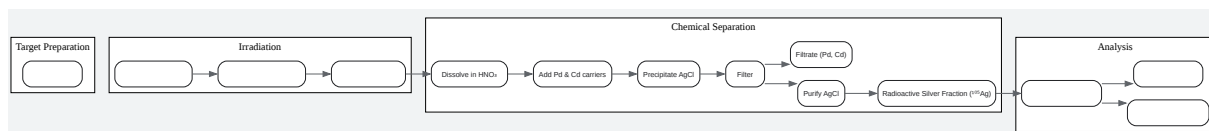
- A target of pure silver foil was prepared.
- The silver foil was bombarded with a beam of deuterons accelerated by the Cavendish cyclotron. The energy of the deuterons used was approximately 9 MeV.

### 2. Chemical Separation:

- Following irradiation, the silver target was dissolved in dilute nitric acid.
- To aid in the separation of potential reaction products, small amounts of palladium and cadmium nitrates were added as carriers.
- Silver was precipitated as silver chloride (AgCl) by the addition of 2N hydrochloric acid.
- The AgCl precipitate was separated by filtration and purified by dissolving it in ammonium hydroxide and re-precipitating with dilute nitric acid. This step isolated the radioactive silver isotopes, including  $^{105}\text{Ag}$ .
- The remaining filtrate containing palladium and cadmium was further processed to separate these elements and analyze their radioactivity, confirming the production of cadmium isotopes from deuteron-induced reactions on silver.

### 3. Radiation Detection and Analysis:

- A Geiger-Müller counter was used to measure the activity of the separated radioactive samples.
- The decay characteristics, including the half-life, of the newly produced silver and cadmium isotopes were determined by measuring their activity over time.
- Absorption measurements using aluminum foils were performed to estimate the energy of the emitted beta particles.



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### Discovery of **Silver-105** Experimental Workflow

## Modern Production: Proton Activation of Enriched Silver-107

A contemporary and efficient method for producing  $^{105}\text{Ag}$  involves the proton bombardment of an enriched Silver-107 ( $^{107}\text{Ag}$ ) target. This method is particularly useful for producing  $^{105}\text{Ag}$  for applications such as radiolabeling nanoparticles.

#### 1. Target and Irradiation:

- A target of silver metal powder enriched in  $^{107}\text{Ag}$  is prepared.
- The target is irradiated with a proton beam of a specific energy (e.g., 30.7 MeV).

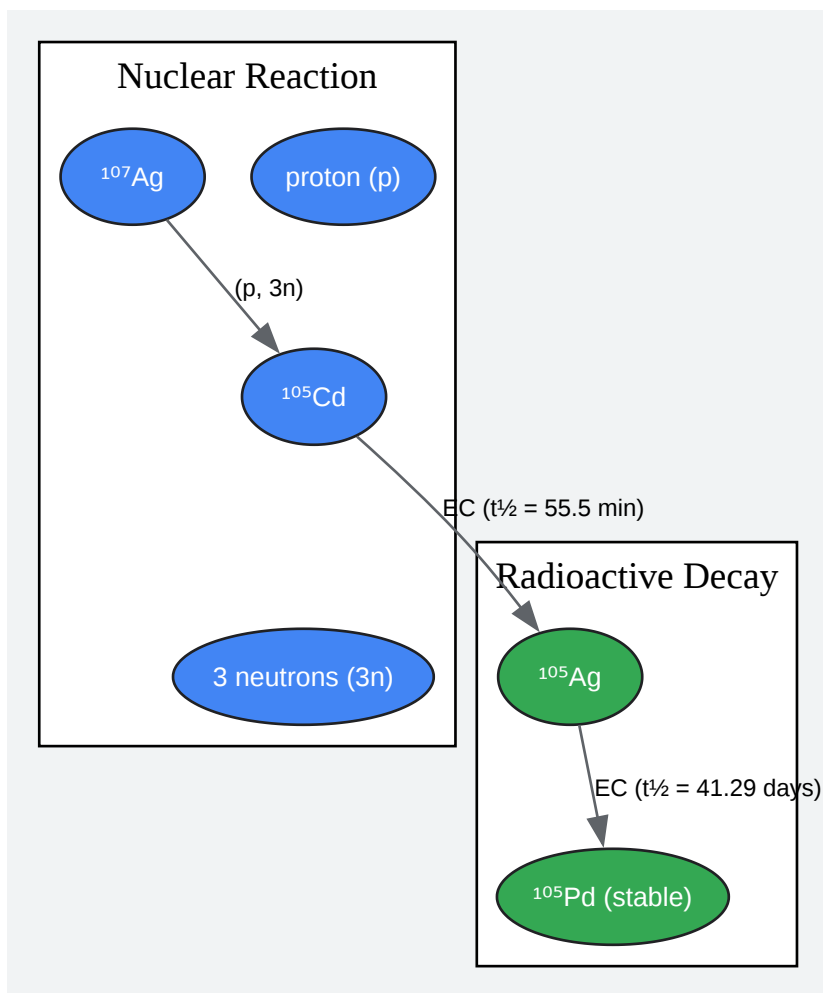
#### 2. Nuclear Reaction and Decay:

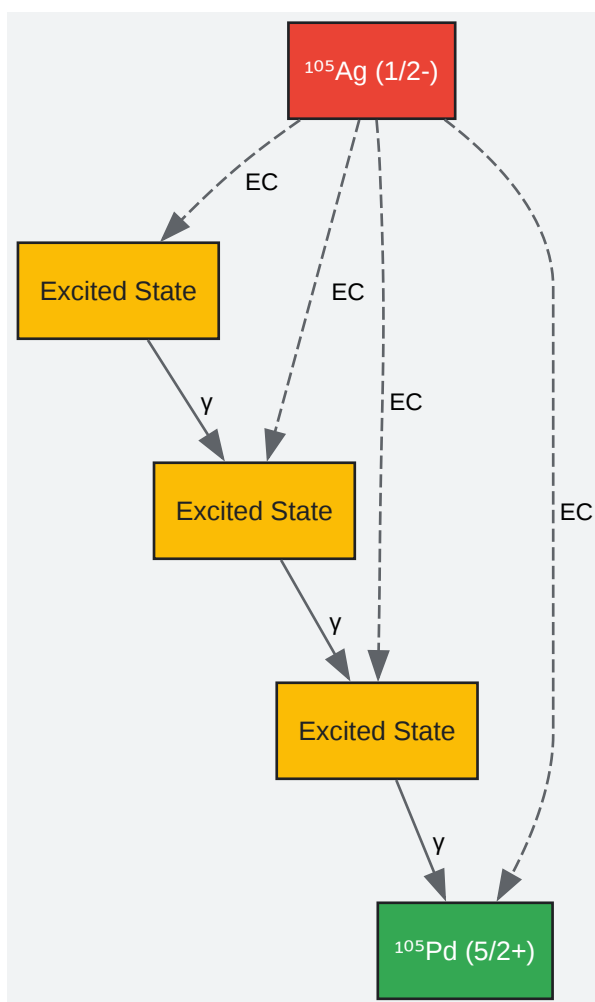
- The primary nuclear reaction is  $^{107}\text{Ag}(p,3n)^{105}\text{Cd}$ .
- The resulting Cadmium-105 ( $^{105}\text{Cd}$ ) has a half-life of 55.5 minutes and decays via electron capture to  $^{105}\text{Ag}$ .

#### 3. Post-Irradiation Processing:

- A cooling period is allowed for short-lived radionuclides to decay.

- The irradiated silver powder is then dissolved in concentrated nitric acid to form silver nitrate ( $\text{AgNO}_3$ ).
- The resulting radiolabeled silver nitrate can be used in subsequent chemical syntheses, for example, to create  $^{105}\text{Ag}$ -labeled silver nanoparticles through reduction with sodium borohydride.





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- To cite this document: BenchChem. [Unveiling Silver-105: A Technical Guide to its Discovery and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217868#discovery-and-history-of-silver-105-isotope\]](https://www.benchchem.com/product/b1217868#discovery-and-history-of-silver-105-isotope)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)